

# CAS number and molecular weight of 2,5-Dibromo-3-decylthiophene

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## Compound of Interest

Compound Name: 2,5-Dibromo-3-decylthiophene

Cat. No.: B136808

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## An In-depth Technical Guide to 2,5-Dibromo-3-decylthiophene

This technical guide provides a concise overview of the chemical and physical properties of **2,5-Dibromo-3-decylthiophene**, a halogenated thiophene derivative. The information is targeted towards researchers, scientists, and professionals in the field of drug development and material science who may utilize this compound in their work.

### Core Chemical Data

**2,5-Dibromo-3-decylthiophene** is identified by the Chemical Abstracts Service (CAS) number 158956-23-1.<sup>[1]</sup> Its molecular formula is C<sub>14</sub>H<sub>22</sub>Br<sub>2</sub>S, and it has a molecular weight of 382.2 g/mol.<sup>[1]</sup>

### Quantitative Data Summary

The following table summarizes the key quantitative data for **2,5-Dibromo-3-decylthiophene**.

Property	Value	Reference
CAS Number	158956-23-1	[1]
Molecular Formula	C14H22Br2S	[1]
Molecular Weight	382.2 g/mol	[1]
IUPAC Name	2,5-dibromo-3-decylthiophene	[1]
European Community (EC) Number	806-311-5	[1]

## Experimental Protocols and Methodologies

Detailed experimental protocols for the synthesis, purification, or application of **2,5-Dibromo-3-decylthiophene** are not readily available in the provided search results. Researchers interested in utilizing this compound would need to refer to specialized chemical synthesis literature or develop their own methodologies based on standard organic chemistry techniques for halogenation and functionalization of thiophene rings.

## Signaling Pathways and Experimental Workflows

Information regarding specific signaling pathways in which **2,5-Dibromo-3-decylthiophene** is involved, or established experimental workflows for its use, is not available in the public domain search results. Consequently, a diagrammatic representation of these aspects cannot be provided at this time.

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## References

- 1. 2,5-Dibromo-3-decylthiophene | C14H22Br2S | CID 4218617 - PubChem [pubchem.ncbi.nlm.nih.gov]

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